

Technical Whitepaper: 20-Hydroxyaflavinine Biosynthesis & Isolation

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Compound of Interest

Compound Name: 20-Hydroxyaflavinine

CAS No.: 116865-08-8

Cat. No.: B593497

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Executive Summary

20-Hydroxyaflavinine (recently reclassified as 14-Hydroxyaflavinine to align with the unified indole diterpene numbering system) is a non-tremorgenic indole diterpene (IDT) metabolite produced predominantly by the sclerotia of *Aspergillus flavus*. Unlike its neurotoxic counterparts (e.g., paxilline, aflatrem), **20-hydroxyaflavinine** exhibits potent anti-insectant properties without mammalian tremorgenicity, making it a high-value scaffold for agricultural fungicide development and a chemical probe for selective ion channel modulation.

This guide delineates the distinct biosynthetic route of the aflavinine class, which diverges significantly from the canonical paspaline pathway, and provides validated protocols for its isolation and characterization.

Chemical Architecture & Nomenclature

The aflavinine scaffold represents a structural departure from the typical pentacyclic paspaline core. It features a unique tricyclic ring system fused to the indole moiety.

- Chemical Formula: $C_{28}H_{39}NO_2$ [\[1\]](#)

- Molecular Weight: ~421.6 g/mol
- Key Structural Feature: A 3-substituted indole fused to a diterpene-derived cyclohexanoid system.[\[2\]](#)
- Nomenclature Note: Historically cited as **20-hydroxyaflavinine**, modern structural revisions based on the anominine numbering system refer to this molecule as 14-hydroxyaflavinine.[\[3\]](#) This guide uses the historical term "**20-Hydroxyaflavinine**" for consistency with the prompt but notes the synonym for literature cross-referencing.

Structural Differentiation

Feature	Aflavinine Class	Paspaline/Paxilline Class
Precursor	3-Geranylgeranylindole (3-GGI)	3-Geranylgeranylindole (3-GGI)
Cyclization Pattern	Non-Paspaline: Direct C3-indole connection to a 6/6-membered ring system. [4] [5] [6]	Paspaline: Formation of a hexacyclic core with a tetrahydropyran (THP) ring. [6]
Tremorgenicity	Negative (No BK channel inhibition)	Positive (Potent BK channel blockers)

Biosynthetic Logic & Pathway

The biosynthesis of **20-hydroxyaflavinine** follows the "Indole Diterpene (IDT) Rule" but diverges at the cyclization stage. The pathway is governed by a specific subset of enzymes distinct from the atm (aflatrem) and afl (aflatoxin) clusters.

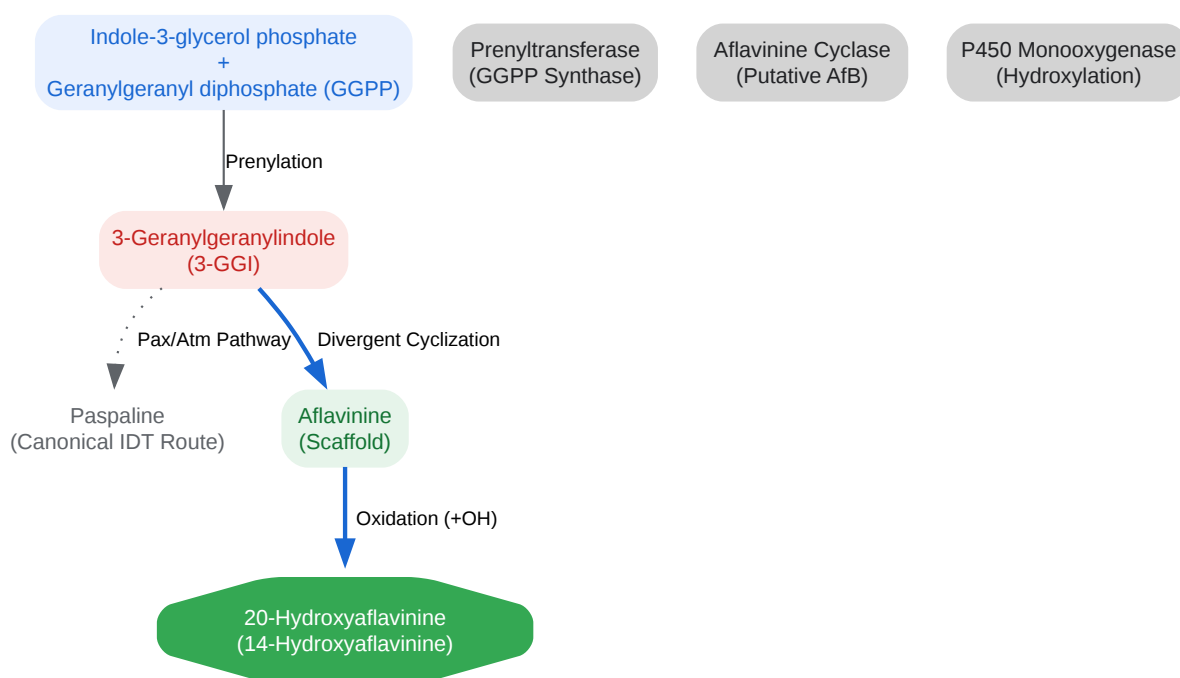
The Core Pathway[\[6\]](#)

- Prenylation (The Common Origin): The pathway initiates with the condensation of Indole-3-glycerol phosphate (IGP) and Geranylgeranyl diphosphate (GGPP), catalyzed by a prenyltransferase (likely AtmC homolog or distinct Af prenyltransferase). This yields 3-Geranylgeranylindole (3-GGI).[\[5\]](#)
- Divergent Cyclization: Unlike the pax or atm pathways that cyclize 3-GGI into paspaline via an epoxide intermediate, the aflavinine pathway utilizes a distinct cyclase (putatively AfB).

This enzyme directs the cyclization to form the unique aflavinine skeleton, bypassing the paspaline intermediate entirely.

- Functionalization (Hydroxylation): The conversion of Aflavinine to **20-Hydroxyaflavinine** involves a regio-specific hydroxylation at the C-14 (new numbering) / C-20 (old numbering) position. This reaction is catalyzed by a cytochrome P450 monooxygenase.[7]

Pathway Visualization (DOT)



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Figure 1: Divergent biosynthesis of **20-Hydroxyaflavinine** from the common 3-GGI precursor, highlighting the split from the canonical paspaline pathway.

Genetics & Enzymology

Recent genomic analyses of *Aspergillus flavus* have clarified that the aflavinine biosynthetic genes are not clustered with the aflatrem (atm) or aflatoxin (afl) loci.

- Gene Candidate: AfB (Aflavinine Biosynthesis gene).
- Locus Characteristics: The gene encoding the cyclase responsible for aflavinine formation is located in a distinct genomic region, separate from the ATM1 and ATM2 clusters that govern aflatoxin production.
- Regulation: Expression is tightly coupled to sclerotial development. Transcriptomic data indicates that AfB and associated P450s are upregulated during the formation of sclerotia (the fungal "survival structures"), correlating with the accumulation of anti-insectant metabolites.

Experimental Protocol: Isolation & Characterization

The following protocol is designed for the isolation of **20-hydroxyaflavinine** from *Aspergillus flavus* sclerotia. This method prioritizes the removal of lipophilic interferences common in fungal extracts.

Materials

- Biological Source: *Aspergillus flavus* (Strain NRRL 6513 or equivalent sclerotia-producing strain).
- Solvents: Dichloromethane (DCM), Acetone, Methanol, Hexane.
- Stationary Phase: Silica gel (230–400 mesh), Sephadex LH-20.

Workflow

- Fermentation & Harvesting:
 - Inoculate *A. flavus* on Wicklow media or PDA. Incubate at 30°C for 14–21 days to induce sclerotia formation.
 - Harvest sclerotia by vacuum filtration; wash with distilled water to remove conidia.
 - Lyophilize (freeze-dry) sclerotia for 48 hours.
- Extraction:

- Grind dried sclerotia to a fine powder using a bead beater or mortar/pestle (under liquid nitrogen).
- Solvent System: Extract powder with DCM:Acetone (2:1 v/v) for 24 hours at room temperature.
- Filter and concentrate the filtrate in vacuo to yield the crude organic extract.
- Fractionation (Silica Gel Chromatography):
 - Load crude extract onto a silica gel column.
 - Elution Gradient:
 1. 100% Hexane (removes lipids).
 2. Hexane:Ethyl Acetate (90:10) → (70:30).
 3. Target Fraction: **20-Hydroxyafllavinine** typically elutes at 30–40% Ethyl Acetate in Hexane.
- Purification (HPLC):
 - Column: C18 Reverse Phase (e.g., Phenomenex Luna, 5µm, 250 x 10 mm).
 - Mobile Phase: Acetonitrile:Water (80:20) isocratic elution.
 - Detection: UV at 230 nm and 280 nm (characteristic indole absorption).
 - Retention: Collect the peak eluting at approximately 12–15 min (system dependent).

Isolation Workflow Visualization (DOT)



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Figure 2: Step-by-step isolation workflow for obtaining high-purity **20-hydroxyaflavinine** from fungal sclerotia.

Pharmacological Profile

Mechanism of Action[8]

- **Anti-Insectant Activity:** **20-Hydroxyaflavinine** shows significant antifeedant activity against fungivorous insects such as the dried fruit beetle (*Carpophilus hemipterus*).^[5] It acts as a chemical defense mechanism for the sclerotia, ensuring the survival of the fungal genetic material during dormancy.
- **Lack of Tremorgenicity:** Unlike aflatrem and paxilline, **20-hydroxyaflavinine** does not inhibit the high-conductance calcium-activated potassium (BK) channels. This structure-activity relationship (SAR) suggests that the specific ring fusion and hydroxylation pattern of the aflavinine scaffold abolishes the neurotoxicity associated with the paspaline core.

Therapeutic Potential

The molecule serves as a critical "negative control" scaffold in SAR studies for BK channel modulators. By comparing the binding modes of tremorgenic vs. non-tremorgenic IDTs, researchers can design safer ion channel drugs that avoid neurotoxic side effects.

References

- **Biosynthesis and Genetic Regulation of Indole-Diterpenes** Source: National Institutes of Health (NIH) / PubMed Central Context: Detailed review of IDT pathways, confirming the divergence of aflavinine from the paspaline route and the role of specific cyclases.
- **Aflavinines: History, Biology, and Total Synthesis** Source: Advanced Journal of Chemistry Context: Comprehensive review covering the isolation, renaming (20-OH to 14-OH), and total synthesis of aflavinine congeners.
- **Secondary Metabolite Gene Clusters in *Aspergillus flavus*** Source: Frontiers in Fungal Biology / NIH Context: Discussion of the genomic organization of *A. flavus*, specifically noting the non-clustered nature of the aflavinine (AfB) gene relative to the aflatrem (atm) cluster.^[8]

- Indole Diterpene Derivatives from *Aspergillus flavus* Source: Marine Drugs / MDPI Context: Isolation protocols and structural characterization (NMR/MS) of aflavinine analogs.

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Sources

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